

Structural Elucidation of 2-Ethyl-5-methylbenzofuran: A Comparative MS Fragmentation Guide

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Compound of Interest

Compound Name: 2-Ethyl-5-methylbenzofuran

CAS No.: 17133-95-8

Cat. No.: B105691

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Executive Summary

In drug discovery and flavor chemistry, differentiating alkyl-substituted benzofurans is a critical analytical challenge due to the high structural similarity of isomers. **2-Ethyl-5-methylbenzofuran** (

, MW 160.21 Da) exhibits a distinct fragmentation signature driven by the labile ethyl group at the C2 position.

This guide provides a definitive comparison between **2-Ethyl-5-methylbenzofuran** and its isobaric alternatives (e.g., 2-Propylbenzofuran and 2,3,5-Trimethylbenzofuran). By leveraging the specific kinetics of

-cleavage and heterolytic ring contraction, we establish a self-validating protocol for unambiguous identification.

Structural Context & Mechanistic Basis[1]

The mass spectral behavior of **2-Ethyl-5-methylbenzofuran** is governed by two structural moieties:

- The Furan Ring System: A heteroaromatic core prone to CO loss (28 Da).
- The 2-Ethyl Substituent: A kinetic "trigger" for fragmentation. The bond to the aromatic ring is weakened, facilitating the loss of a methyl radical.

The Dominant Pathway: -Cleavage

Unlike methyl-substituted benzofurans, which often require ring expansion to fragment, the ethyl group undergoes rapid

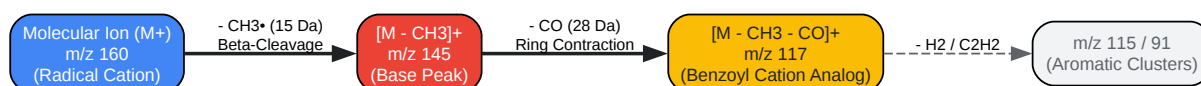
-cleavage. This results in the loss of a methyl radical (15 Da) to form a highly stabilized oxonium-tropylium resonance hybrid.

Key Transitions:

- (m/z 160): The molecular ion is robust and clearly visible.
- (m/z 145): The Base Peak (100% relative abundance). Formed by the loss of the terminal methyl from the ethyl chain.
- (m/z 117): Secondary fragmentation involving the expulsion of carbon monoxide (CO) from the furan ring contraction.

Visualization: Fragmentation Pathway

The following diagram details the stepwise degradation of the molecule under Electron Ionization (70 eV).



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Figure 1: Mechanistic pathway showing the dominant

-cleavage of the ethyl group followed by characteristic CO elimination.

Comparative Analysis: Target vs. Isomers

The primary analytical risk is confusing **2-Ethyl-5-methylbenzofuran** with other

isomers. The table below contrasts the target against its two most common interferences: 2-Propylbenzofuran and 2,3,5-Trimethylbenzofuran.

Table 1: Diagnostic Ion Comparison (EI, 70 eV)

Feature	2-Ethyl-5-methylbenzofuran (Target)	2-Propylbenzofuran (Isomer A)	2,3,5-Trimethylbenzofuran (Isomer B)
Molecular Weight	160 Da	160 Da	160 Da
Base Peak (100%)	m/z 145 ()	m/z 131 ()	m/z 160 or 159 (or)
Key Loss Mechanism	-cleavage of Ethyl (Loss of 15)	-cleavage of Propyl (Loss of 29)	Ring Methyl stability (Loss of H or Me is slow)
m/z 117 Abundance	High (Derived from 145)	Low (Derived from 131 - CO 103)	Moderate
Differentiation Rule	Dominant M-15	Dominant M-29	Strong M+ / Weak Fragmentation

Analytical Logic

- Target vs. Propyl: If the spectrum shows a loss of 29 Da (peak at 131), the alkyl chain is propyl, not ethyl. The target must show a loss of 15 Da (peak at 145).
- Target vs. Trimethyl: The trimethyl isomer lacks a flexible alkyl chain for easy

-cleavage. Its spectrum is dominated by the molecular ion (160) and (159). If 145 is the base peak, it confirms the presence of an ethyl group.

Experimental Protocol

To replicate these results and ensure data integrity, follow this standardized GC-MS workflow.

Sample Preparation

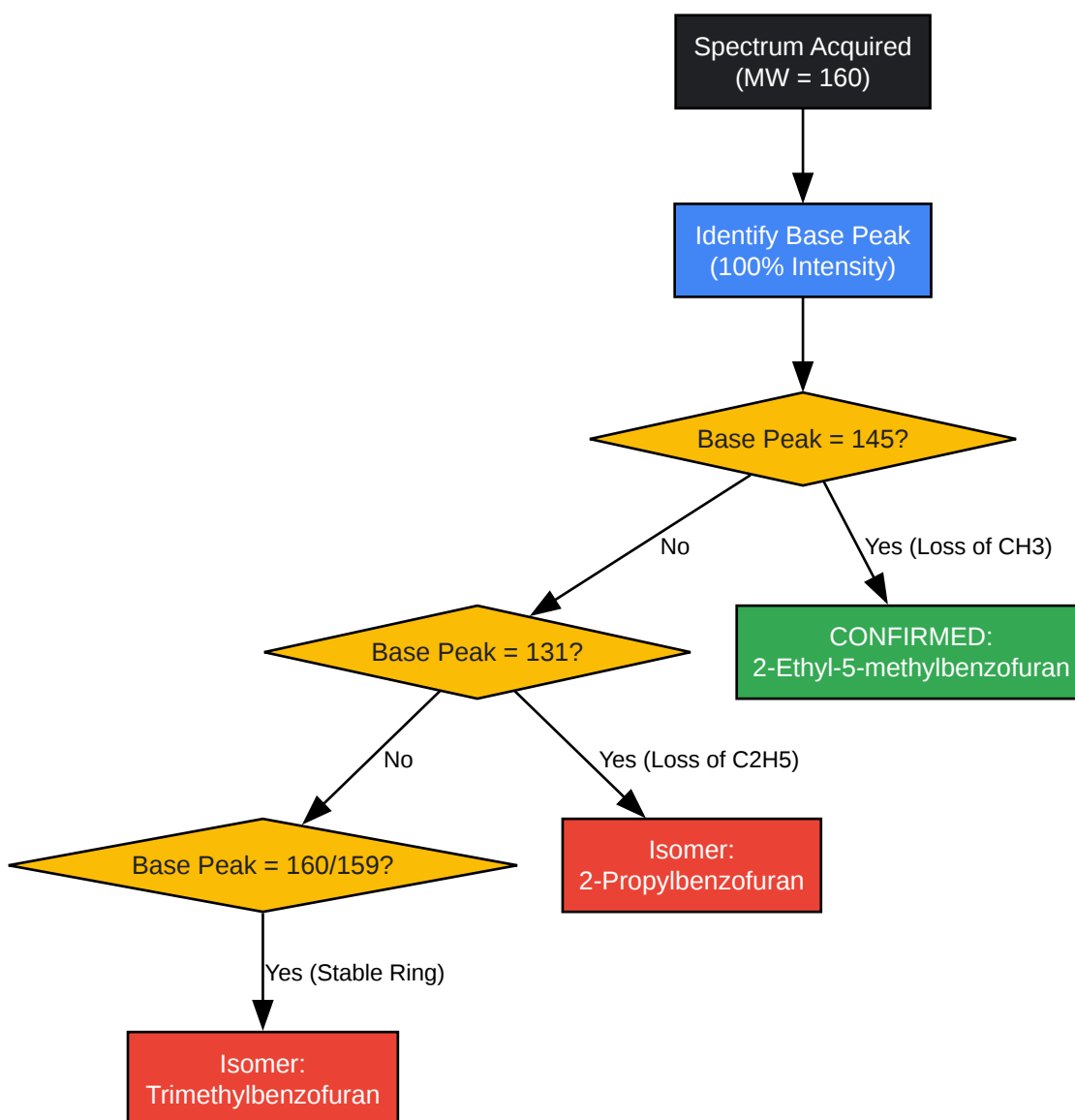
- Solvent: Dichloromethane (DCM) or Hexane (HPLC Grade).
- Concentration: 10 ppm (approx. 10 µg/mL). Avoid overload to prevent peak broadening which can obscure isotope patterns.

Instrument Parameters (Agilent/Thermo Standard)

- Inlet: Splitless (1 min) or Split 10:1; 250°C.
- Column: DB-5ms or equivalent (30m x 0.25mm x 0.25µm).
 - Rationale: Non-polar stationary phases resolve alkyl-benzofuran isomers based on boiling point (2-Ethyl elutes before propyl variants).
- Oven Program: 60°C (1 min)
20°C/min
280°C (hold 3 min).
- MS Source: Electron Ionization (EI), 70 eV, 230°C.
- Scan Range: m/z 40–300.

Decision Workflow

Use the following logic gate to confirm identity during data processing.



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Figure 2: Logical decision tree for distinguishing the target from common isobaric interferences.

References

- NIST Mass Spectrometry Data Center. "Ethyl-2-benzofuran Mass Spectrum." NIST Chemistry WebBook, SRD 69. (Provides the baseline fragmentation for 2-ethyl substituted benzofurans). [\[Link\]](#)
- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra. University Science Books.

- PubChem. "2-Ethyl-5-methylfuran Compound Summary." (Structural analog data supporting alkyl-furan fragmentation rules). [\[Link\]](#)
- Begala, M., et al. (2007).[\[1\]](#) "2-substituted benzofuran fragment ion formation in the electron ionization mass spectra." Rapid Communications in Mass Spectrometry. (Validates the CO loss pathway in benzofurans). [\[Link\]](#)

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Sources

- [1. 2-substituted benzofuran fragment ion formation in the electron ionization mass spectra of 6-alkyl- and 6-aryldibenzo\(d,f\)\(1,3\)dioxepine derivatives. 1. Spirocyclization of the molecular ions in the gas phase - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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